

# Physicochemical Characteristics of 2,5-Dimethyldecane: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 2,5-Dimethyldecane

Cat. No.: B098305

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This technical guide provides a comprehensive overview of the physicochemical properties of **2,5-Dimethyldecane**, a branched alkane. The information contained herein is intended to support research, development, and quality control activities. This document details the compound's key physical and chemical characteristics, outlines experimental protocols for their determination, and illustrates its metabolic fate in biological systems.

## Quantitative Physicochemical Data

The following table summarizes the key physicochemical properties of **2,5-Dimethyldecane**.

Property	Value	Unit	Source
Molecular Formula	C <sub>12</sub> H <sub>26</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>	
Molecular Weight	170.33	g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
CAS Number	17312-50-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>	
Boiling Point	188 (Predicted)	°C	<a href="#">[7]</a>
Melting Point	211.3	K	<a href="#">[2]</a>
Density	0.739 (Predicted)	g/cm <sup>3</sup>	<a href="#">[7]</a>
Solubility in Water	Log <sub>10</sub> WS: -4.36 (Predicted)	mol/L	<a href="#">[7]</a>
Octanol/Water Partition Coefficient (LogP)	4.639 (Predicted)	<a href="#">[7]</a>	
Vapor Pressure	0.13 (Predicted at 25°C)	kPa	<a href="#">[7]</a>
Standard Gibbs Free Energy of Formation	45.28 (Predicted)	kJ/mol	<a href="#">[7]</a>
Standard Enthalpy of Formation (gas)	-301.57 (Predicted)	kJ/mol	<a href="#">[7]</a>
Enthalpy of Vaporization	41.53 (Predicted)	kJ/mol	<a href="#">[7]</a>
Ideal Gas Heat Capacity	249.20 (for 2,5- dimethylhexane)	J/K·mol	<a href="#">[8]</a>
Kovats Retention Index (Standard non- polar)	1118	<a href="#">[1]</a> <a href="#">[4]</a>	
Kovats Retention Index (Semi-standard non-polar)	1112	<a href="#">[1]</a> <a href="#">[4]</a>	

## Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physicochemical properties of branched alkanes like **2,5-Dimethyldecane**.

### Boiling Point Determination (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The Thiele tube method is a common and efficient technique for this determination using a small sample size.<sup>[9]</sup>

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or heating mantle)
- Mineral oil or silicone oil
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- A small amount (approximately 0.5 mL) of **2,5-Dimethyldecane** is placed into the small test tube.<sup>[9]</sup>
- A capillary tube, with its open end downwards, is placed inside the test tube containing the sample.<sup>[9]</sup>
- The test tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.<sup>[9]</sup>

- The thermometer and test tube assembly are placed in the Thiele tube containing heat-stable oil, ensuring the sample is fully immersed.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.[9]
- As the temperature rises, air trapped in the capillary tube will be expelled, and a slow stream of bubbles will emerge from the open end of the capillary tube.
- Upon further heating, a rapid and continuous stream of bubbles will be observed. At this point, the heating is discontinued.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.[9]

## Density Determination (Vibrating Tube Densimeter)

The density of a liquid is its mass per unit volume. A vibrating tube densimeter provides a precise method for this measurement.

Apparatus:

- Vibrating tube densimeter
- Syringe for sample injection
- Thermostat for temperature control
- Calibrating fluids (e.g., dry air and pure water)

Procedure:

- The densimeter is calibrated using at least two standards of known density, typically dry air and degassed, deionized water.
- The temperature of the instrument is set to the desired measurement temperature and allowed to stabilize.

- A sample of **2,5-Dimethyldecane** is introduced into the oscillating tube using a syringe, ensuring no air bubbles are present.
- The instrument measures the oscillation period of the tube filled with the sample.
- The density is calculated by the instrument's software based on the calibration data and the measured oscillation period.
- The measurement is typically repeated to ensure reproducibility.

## Solubility Determination (Shake-Flask Method)

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The shake-flask method is a standard technique for determining the solubility of a substance. [\[10\]](#)

Apparatus:

- Erlenmeyer flasks with stoppers
- Shaking incubator or water bath with agitation
- Analytical balance
- Centrifuge
- Analytical instrumentation for quantification (e.g., Gas Chromatography)
- Solvent (e.g., water, organic solvents)

Procedure:

- An excess amount of **2,5-Dimethyldecane** is added to a known volume of the solvent in a flask. [\[10\]](#)
- The flask is sealed to prevent evaporation and placed in a shaking incubator set at a constant temperature.

- The mixture is agitated for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, the solution is allowed to stand to allow undissolved material to settle.
- A sample of the supernatant is carefully removed and centrifuged to separate any remaining solid particles.
- The concentration of **2,5-Dimethyldecane** in the clear supernatant is determined using a suitable analytical method, such as Gas Chromatography.
- The solubility is expressed as the mass or moles of solute per unit volume or mass of the solvent.

## Biological Fate and Metabolic Pathway

While **2,5-Dimethyldecane** is not known to be involved in specific signaling pathways in higher organisms, as a hydrocarbon, it can be metabolized by certain microorganisms. The primary route of aerobic degradation of alkanes in bacteria involves oxidation by alkane hydroxylases. [11]

### Aerobic Degradation of 2,5-Dimethyldecane in Bacteria

The initial and rate-limiting step in the aerobic metabolism of alkanes is the oxidation of the alkane to a primary or secondary alcohol, catalyzed by alkane monooxygenases (hydroxylases). [11] For branched alkanes like **2,5-Dimethyldecane**, oxidation can occur at a terminal methyl group or a sub-terminal methylene group. [12] The resulting alcohol is then further oxidized to an aldehyde and then to a carboxylic acid, which can enter central metabolic pathways such as fatty acid metabolism.

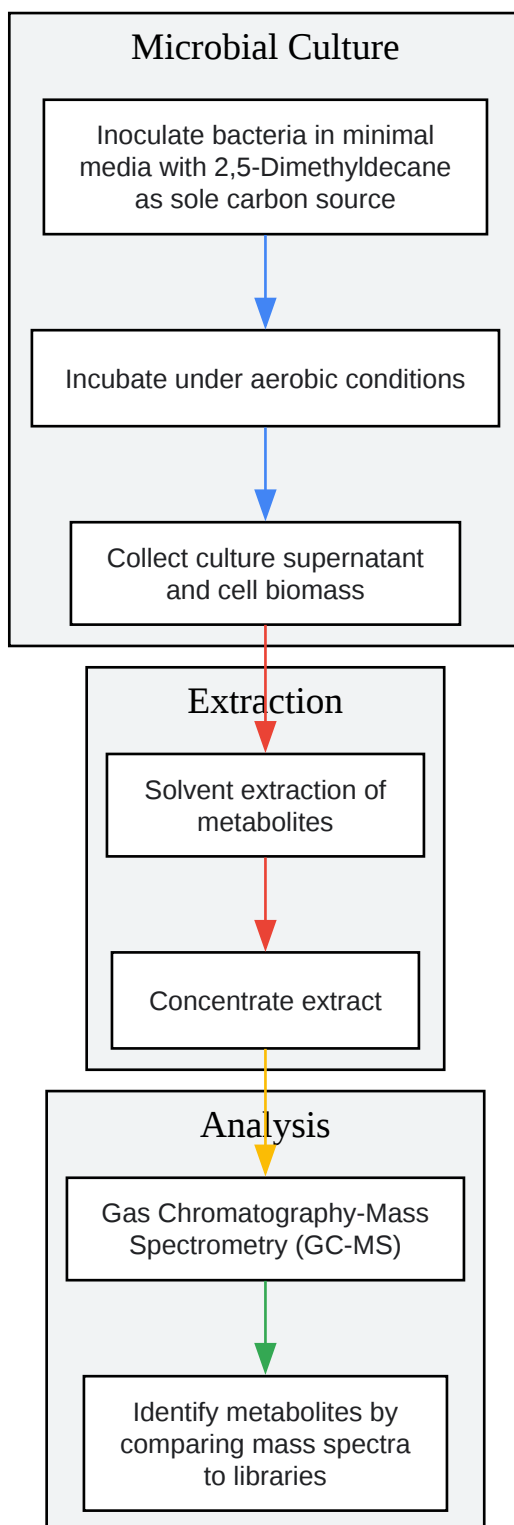


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Caption: Aerobic microbial degradation pathway of **2,5-Dimethyldecane**.

## Experimental Workflow for Metabolite Identification

The identification of metabolites from the microbial degradation of **2,5-Dimethyldecane** can be achieved through a combination of microbial culture and analytical chemistry techniques.



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Caption: Workflow for identifying microbial metabolites of **2,5-Dimethyldecane**.

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